

Personal protective equipment for handling 3-Bromothiophene-2-carbonitrile

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Compound of Interest

Compound Name: 3-Bromothiophene-2-carbonitrile

Cat. No.: B099437

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Essential Safety and Handling Guide for 3-Bromothiophene-2-carbonitrile

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromothiophene-2-carbonitrile** in a laboratory setting. The following procedures are based on established best practices for managing hazardous chemical compounds.

Chemical and Physical Properties

Property	Value
Physical State	Solid [1]
Appearance	Off-white [1]
Molecular Formula	C ₅ H ₂ BrNS
Molecular Weight	188.05 g/mol [2]
Melting Point	43 - 48 °C / 109.4 - 118.4 °F [1]
UN Number	UN3439 [1]
Hazard Class	6.1 (Toxic) [1]

Hazard Identification

3-Bromothiophene-2-carbonitrile is classified as a toxic and irritant substance.

Hazard	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled. [1] [2]
Skin Irritation	Causes skin irritation. [1] [2]
Eye Irritation	Causes serious eye irritation. [1] [2]

Operational Plan: Handling and Experimental Protocol

Adherence to a strict operational plan is crucial to ensure the safety of all laboratory personnel. All work with **3-Bromothiophene-2-carbonitrile** must be conducted within a certified chemical fume hood.[\[1\]](#)

Preparation and Engineering Controls

- Fume Hood: Ensure a certified chemical fume hood is operational and available.[\[3\]](#)
- Designated Area: Designate a specific area within the fume hood for the experiment to contain potential spills.[\[3\]](#)
- Emergency Equipment: Confirm that eyewash stations and safety showers are readily accessible and unobstructed.[\[1\]](#)
- Gather Materials: Have all necessary equipment, reagents, and waste containers prepared before starting to minimize handling time.[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Double-gloving with nitrile gloves is recommended for splash protection. [3] [4] For prolonged or repeated contact, gloves with a higher protection class should be used. [5]
Eye Protection	Safety Goggles	Chemical splash goggles are required at all times. [1] [3]
Face Shield		A face shield should be worn over safety goggles when there is a risk of splashing. [3] [6]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fastened. [3]
Apron		A chemical-resistant apron should be worn over the lab coat. [3]
Respiratory Protection	Fume Hood	All work must be conducted in a certified chemical fume hood. [1]
Respirator		If engineering controls are insufficient, a NIOSH-approved respirator with a particle filter may be necessary. [1] [3] [6]

Weighing and Transfer

- Perform all weighing and transfer operations within the chemical fume hood.[\[3\]](#)
- Use a tared container to weigh the solid **3-Bromothiophene-2-carbonitrile** to minimize contamination of the balance.[\[3\]](#)

- Handle the solid with care to avoid generating dust.[\[1\]](#)

During the Experiment

- Continuously monitor the reaction for any unexpected changes.
- Keep the sash of the fume hood at the lowest possible height while working to maximize protection.[\[3\]](#)
- Avoid all personal contact with the material, including inhalation of any dust or vapors.[\[5\]](#)

Post-Experiment

- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.[\[3\]](#)
- Storage: Properly label and store any resulting mixtures or products in tightly closed containers in a cool, dry, and well-ventilated area.[\[1\]](#) The storage area should be secure and locked.[\[1\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[\[1\]](#)[\[7\]](#)

Disposal Plan

Proper disposal of **3-Bromothiophene-2-carbonitrile** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: All solid waste contaminated with **3-Bromothiophene-2-carbonitrile** (e.g., gloves, weighing paper, paper towels) must be collected in a designated, clearly labeled hazardous waste container.[\[3\]](#)
- Liquid Waste: Any liquid waste containing this compound must be collected in a separate, clearly labeled hazardous waste container.[\[3\]](#)

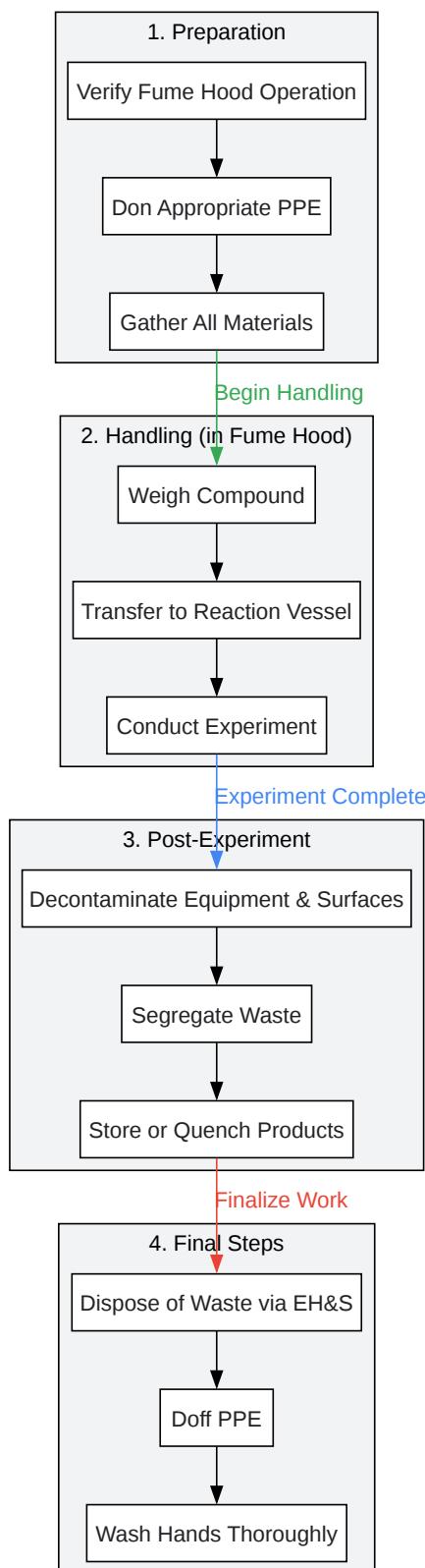
- Sharps: Contaminated sharps (needles, razor blades, etc.) must be disposed of in a designated sharps container.

Disposal Procedure

- All waste must be disposed of through an approved waste disposal plant.[\[1\]](#)
- Do not dispose of this chemical or its waste in sanitary sewers or general trash.
- Ensure all federal, state, and local regulations for hazardous waste disposal are followed.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **3-Bromothiophene-2-carbonitrile**.



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Caption: Workflow for safely handling **3-Bromothiophene-2-carbonitrile**.

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